

# The Chemical Profile of Croweacin: A Technical Overview

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## Compound of Interest

Compound Name: Croweacin

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## Introduction

**Croweacin**, a naturally occurring phenylpropene, has garnered interest within the scientific community for its potential biological activities. Found in the essential oils of various plants, including those from the Eriostemon and Asarum genera, this compound serves as a valuable scaffold for synthetic chemistry and a subject of investigation for its pharmacological properties. This technical guide provides a comprehensive overview of the chemical structure of **Croweacin**, its physicochemical properties, and detailed experimental protocols for its chemical transformation.

## Chemical Structure and Properties

**Croweacin** is chemically known as 5-allyl-4-methoxybenzo[d][1,2]dioxole or 2-methoxy-3,4-methylenedioxyallylbenzene.[3] Its structure is characterized by a benzodioxole ring system substituted with a methoxy group and an allyl group.

Below is a two-dimensional representation of the chemical structure of **Croweacin**, generated using the DOT language.

Caption: 2D Chemical Structure of **Croweacin**.

## Physicochemical Data

A summary of the key physicochemical properties of **Croweacin** is presented in the table below for easy reference and comparison.

Property	Value	Reference
IUPAC Name	5-allyl-4-methoxybenzo[d][1] [2]dioxole	[1]
CAS Number	484-34-4	[1][4]
Chemical Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	[1][4]
Molecular Weight	192.21 g/mol	[2][4]
Exact Mass	192.078644241 Da	[4]
Elemental Analysis	C: 68.74%, H: 6.29%, O: 24.97%	[1]
Topological Polar Surface Area	27.7 Å <sup>2</sup>	[4]
Hydrogen Bond Donor Count	0	[4]
Hydrogen Bond Acceptor Count	3	[4]
Rotatable Bond Count	3	[4]
SMILES Code	COC1=C(CC=C)C=CC2=C1O CO2	[1]
InChI Key	VGXJTTSNPYTSK- UHFFFAOYSA-N	[1]

## Experimental Protocols

Detailed methodologies for key chemical transformations of **Croweacin** are crucial for researchers aiming to replicate or build upon existing work. The following section outlines the experimental protocol for the ozonolysis of **Croweacin**, a reaction pivotal in its structural elucidation.[3]

## Ozonolysis of Croweacin

This protocol describes the oxidative cleavage of the allyl side chain of **Croweacin** using ozone.

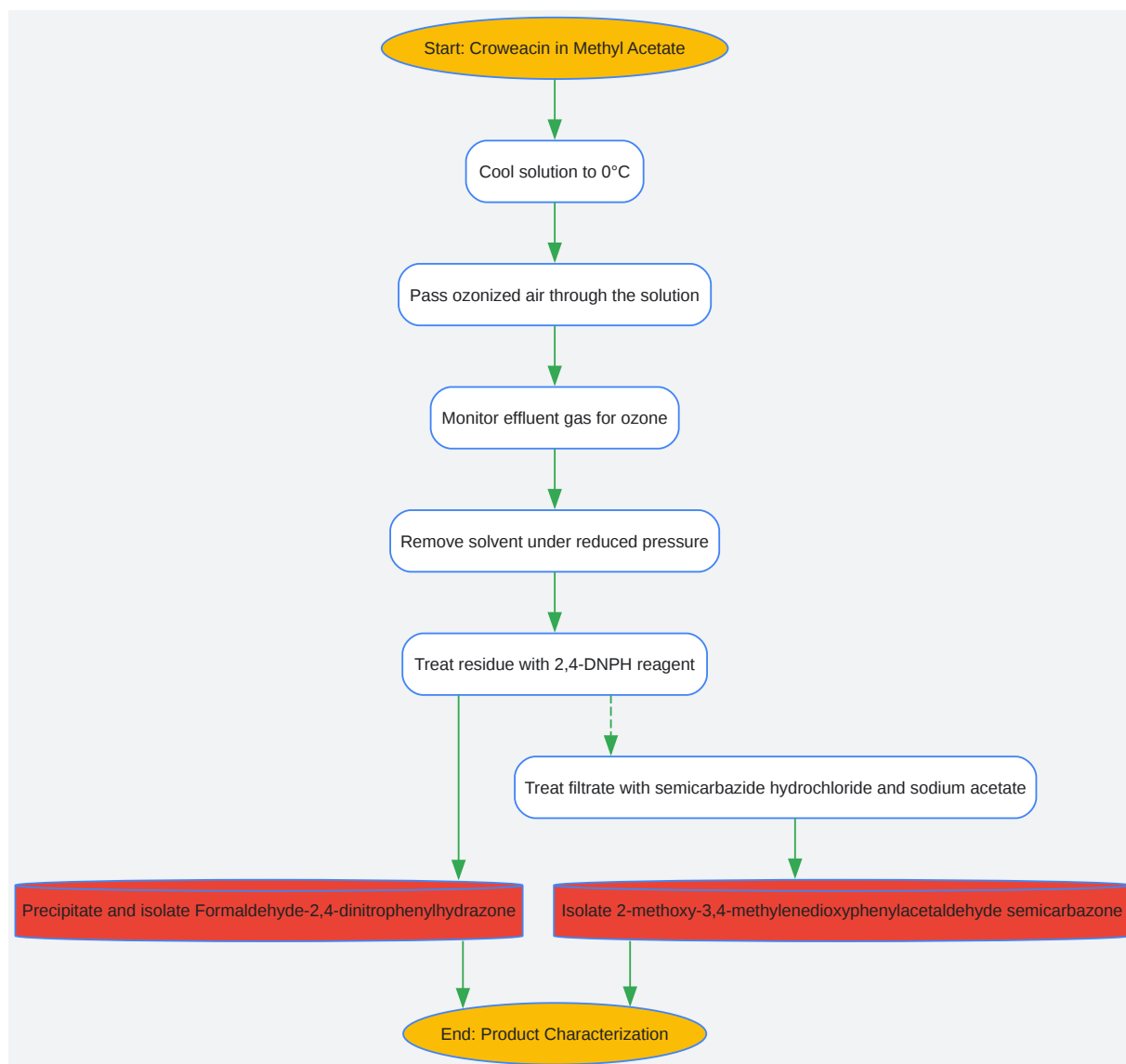
Materials:

- **Croweacin**
- Methyl acetate
- Ozone generator
- Apparatus for gas washing
- 2,4-Dinitrophenylhydrazine reagent
- Semicarbazide hydrochloride
- Sodium acetate

Procedure:

- A solution of **Croweacin** in methyl acetate is prepared and cooled to 0°C.
- A stream of ozonized air is passed through the solution until the issuing gases indicate the presence of unreacted ozone. The gases exiting the reaction vessel are passed through a water trap.
- The solvent is then removed from the reaction mixture under reduced pressure.
- The residual gum is treated with a solution of 2,4-dinitrophenylhydrazine to precipitate the 2,4-dinitrophenylhydrazone of formaldehyde.
- The filtrate from the previous step is treated with a solution of semicarbazide hydrochloride and sodium acetate to form the semicarbazone of 2-methoxy-3,4-methylenedioxyphenylacetaldehyde.
- The products are then isolated and purified for characterization.

The workflow for the ozonolysis of **Croweacin** is depicted in the diagram below.



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Caption: Experimental Workflow for the Ozonolysis of **Croweacin**.

## Signaling Pathways and Biological Activity

While **Croweacin** has been noted for its potential antimicrobial and anticancer properties, the specific signaling pathways through which it exerts these effects are not yet well-elucidated in the scientific literature.[1] Further research is required to determine the precise molecular mechanisms and intracellular targets of **Croweacin** to fully understand its biological activity. Future investigations may focus on its impact on key cellular processes such as apoptosis, cell cycle regulation, and inflammatory signaling cascades.

## Conclusion

This technical guide has provided a detailed overview of the chemical structure and properties of **Croweacin**. The tabulated physicochemical data offers a convenient resource for researchers. Furthermore, the detailed experimental protocol and workflow diagram for the ozonolysis of **Croweacin** serve as a practical guide for synthetic and analytical applications. While the full extent of its biological activity and the associated signaling pathways remain an area for future exploration, the foundational chemical knowledge presented here is essential for advancing the study of this intriguing natural product.

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## References

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